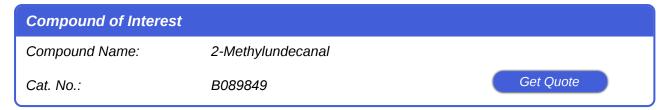


2-Methylundecanal (CAS 110-41-8): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylundecanal, also known as aldehyde C-12 MNA, is an organic compound with the chemical formula C12H24O.[1][2][3][4] It is a colorless to pale yellow liquid characterized by a distinctive herbaceous, orange, and ambergris-like aroma.[2] At high dilutions, it imparts a flavor reminiscent of honey and nuts.[2][5] This aldehyde is a key ingredient in the fragrance and flavor industries and also serves as a versatile intermediate in organic synthesis.[1][6] This technical guide provides an in-depth overview of **2-Methylundecanal**, including its physicochemical properties, synthesis methodologies, applications, and safety information.

Physicochemical Properties

A summary of the key quantitative data for **2-Methylundecanal** is presented in the table below for easy reference and comparison.



Property	Value	Units	Reference(s)
Molecular Formula	C12H24O	[1][2][3][4]	
Molecular Weight	184.32	g/mol	[1][3][4]
CAS Number	110-41-8	[1][2][3][4]	
Appearance	Colorless to pale yellow liquid	[1][2]	
Boiling Point	171 - 260	°C	[1][2][7][8]
Density	0.82 - 0.83	g/mL at 25 °C	[1][7][8][9]
Refractive Index	1.430 - 1.436	n20/D or n25/D	[1][2][8][10]
Flash Point	93 - 94	°C	[2][11][12]
Solubility	Soluble in organic solvents like alcohol and ether; insoluble in water.	[2][9][10]	
Purity	≥ 98% (GC)	[1]	

Synthesis of 2-Methylundecanal

Several synthetic routes for **2-Methylundecanal** have been established, with two primary methods being prevalent in industrial production.[2][13]

Experimental Protocol: Synthesis via Darzens Reaction

This classic method, first reported by Georges Darzens in 1904, involves the condensation of a ketone with an α -haloester in the presence of a base to form a glycidic ester, which is then hydrolyzed and decarboxylated to yield the aldehyde.[2][13]

Materials:

- Methyl nonyl ketone
- Ethyl chloroacetate



- Sodium ethoxide (or another suitable base)
- Diethyl ether (or another suitable aprotic solvent)
- Hydrochloric acid (for acidification)
- Sodium hydroxide (for saponification)

Procedure:

- Glycidic Ester Formation: In a round-bottom flask equipped with a stirrer and a dropping funnel, a solution of methyl nonyl ketone in diethyl ether is prepared. The flask is cooled in an ice bath. A solution of sodium ethoxide in ethanol is added dropwise with continuous stirring. Subsequently, ethyl chloroacetate is added dropwise while maintaining the low temperature. The reaction mixture is stirred for several hours until the reaction is complete (monitored by TLC).
- Work-up: The reaction mixture is poured into ice-water and the organic layer is separated.
 The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with water and brine, then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure to yield the crude glycidic ester.
- Saponification: The crude glycidic ester is dissolved in ethanol, and an aqueous solution of sodium hydroxide is added. The mixture is refluxed for several hours until the saponification is complete.
- Decarboxylation: The reaction mixture is cooled, and the ethanol is removed under reduced pressure. The remaining aqueous solution is acidified with hydrochloric acid, which leads to the decarboxylation of the resulting glycidic acid to form 2-Methylundecanal.
- Purification: The crude 2-Methylundecanal is extracted with diethyl ether. The organic layer is washed with water and brine, dried over anhydrous sodium sulfate, and the solvent is evaporated. The final product is purified by fractional distillation under reduced pressure.[2]
 [14]

Alternative Synthesis Route



Another common industrial synthesis begins with the hydroformylation of 1-decene to produce undecanal.[2][5] The undecanal is then reacted with formaldehyde in the presence of a base to form 2-methyleneundecanal.[2][14] Subsequent hydrogenation of the double bond yields 2-Methylundecanal, which is then purified by fractional distillation.[2][5][14]

Applications

2-Methylundecanal is a versatile compound with applications across several industries:

- Fragrance Industry: It is a widely used fragrance ingredient in perfumes, soaps, detergents, and other scented products.[1][2] It is known for imparting conifer and fir notes and is famously a component of Chanel No. 5.[2][5]
- Flavor Industry: It is used as a flavoring agent in various food products, including baked goods and confections.[1]
- Cosmetics: It serves as a fragrance component in a wide range of personal care products.[1]
- Organic Synthesis: It is a valuable intermediate for the synthesis of other organic compounds.[1][8]
- Biochemical Research: It is utilized in studies related to pheromones and insect behavior.[1]

Safety and Handling

2-Methylundecanal is classified as a skin irritant and may cause an allergic skin reaction.[15] It is also considered very toxic to aquatic life with long-lasting effects.[15][16]

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[15]
- Wash skin thoroughly after handling.[15]
- Wear protective gloves/protective clothing/eye protection/face protection.[15]
- Avoid release to the environment.[15]

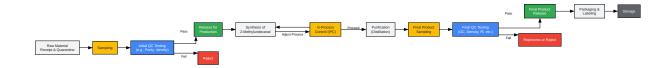


- If on skin: Wash with plenty of water.[15]
- If skin irritation or rash occurs: Get medical advice/attention.[15]
- Collect spillage.[15]
- Dispose of contents/container in accordance with local regulations.[15]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[11][15][16]

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for **2-Methylundecanal**, ensuring the final product meets the required specifications for its intended use.



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Caption: Quality Control Workflow for **2-Methylundecanal** Production.

Conclusion

2-Methylundecanal (CAS 110-41-8) is a commercially significant aldehyde with a unique and desirable aroma profile. Its synthesis is well-established, and it finds widespread use in the fragrance, flavor, and cosmetic industries. A thorough understanding of its physicochemical properties, synthesis, and safe handling procedures is essential for researchers, scientists, and professionals involved in its production and application. The stringent quality control measures outlined are crucial for ensuring the consistent quality and purity of the final product.



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